

Prudent Disposal of TVB-2640: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TVB-2640

Cat. No.: B1150167

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Providing essential safety and logistical information for the proper handling and disposal of the FASN inhibitor, **TVB-2640**.

For researchers and drug development professionals, ensuring the safe and compliant disposal of investigational compounds like **TVB-2640** is a critical component of laboratory operations. While specific disposal instructions for **TVB-2640** are not extensively detailed in publicly available literature, a comprehensive approach based on its known chemical properties and standard laboratory safety protocols can ensure responsible waste management.

Key Properties of TVB-2640

A summary of the physicochemical properties of **TVB-2640** is provided below to inform handling and disposal decisions.

Property	Value
Molecular Formula	C27H29N5O
Molecular Weight	439.563 g/mol [1]
Appearance	Solid Powder [1]
Solubility	>500 mM in DMSO (>220 mg/mL) [1]
CAS Number	1399177-37-7

**Hazard Assessment

According to the Safety Data Sheet (SDS), **TVB-2640** is not classified as a hazardous substance under the Globally Harmonized System (GHS). It has no listed hazard pictograms, signal words, or hazard statements. The NFPA ratings for health, fire, and reactivity are all 0.

Chemical Stability and Reactivity:

- **Reactivity:** No hazardous reactions are known.
- **Chemical Stability:** The product is stable under recommended storage conditions.
- **Hazardous Decomposition Products:** No dangerous decomposition products are known.

Despite its non-hazardous classification, it is imperative to handle **TVB-2640** with the standard precautions for any research chemical.

Step-by-Step Disposal Procedures

The following procedures provide a general framework for the disposal of **TVB-2640**. Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines and local regulations.

1. Waste Identification and Segregation:

- **Solid Waste:** Collect unused or expired **TVB-2640** powder in a clearly labeled, sealed container.
- **Liquid Waste:** Solutions containing **TVB-2640** should be collected in a designated, leak-proof waste container compatible with the solvents used (e.g., DMSO). Do not mix with other incompatible waste streams.
- **Contaminated Materials:** Any materials that have come into contact with **TVB-2640**, such as personal protective equipment (PPE), pipette tips, and culture plates, should be considered chemical waste.

2. Container Labeling:

- All waste containers must be accurately and clearly labeled.
- The label should include:
 - The words "Hazardous Waste" or "Chemical Waste" as per your institution's policy.
 - The full chemical name: "**TVB-2640** (Denifanstat)".
 - The concentration and solvent(s) for liquid waste.
 - An approximate amount of the waste.
 - The date of accumulation.

3. Storage of Waste:

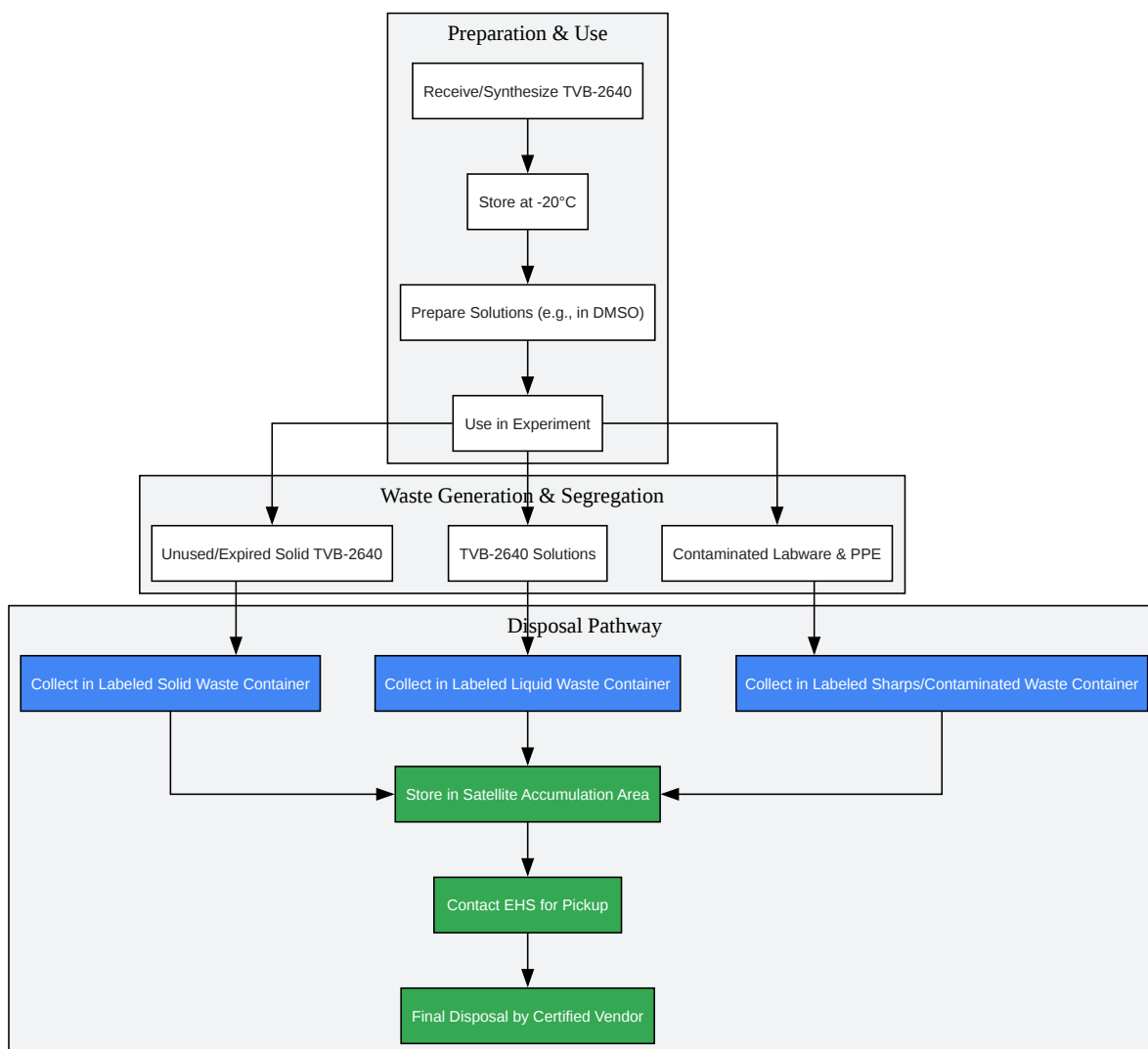
- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Follow the storage temperature guidelines for the compound, which is typically -20°C for the solid powder.^{[1][2][3]}

4. Final Disposal:

- Contact your institution's EHS department to schedule a pickup for the chemical waste.
- Do not attempt to dispose of **TVB-2640** down the drain or in regular trash.
- Provide the EHS team with all necessary information about the waste stream.

Experimental Protocols and Workflows

While specific experimental protocols for the disposal of **TVB-2640** are not available, the logical workflow for its handling and disposal can be visualized.



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Workflow for the Safe Disposal of **TVB-2640** Waste.

This guide provides a foundational understanding of the procedures for the proper disposal of **TVB-2640**. By adhering to these guidelines and consulting with your institutional safety office, you can ensure a safe and compliant laboratory environment.

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References

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